

Chloromethyl(dimethyl)methoxysilane molecular weight and formula

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Compound of Interest

Compound Name: Chloromethyl(dimethyl)methoxysilane

Cat. No.: B098375

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An In-depth Technical Guide on Chloromethyl(dimethyl)methoxysilane

For researchers, scientists, and professionals in drug development, a comprehensive understanding of chemical reagents is paramount. This guide focuses on the fundamental physicochemical properties of **Chloromethyl(dimethyl)methoxysilane**, a versatile organosilicon compound.

Core Molecular Data

The essential molecular information for **Chloromethyl(dimethyl)methoxysilane** is summarized below. This data is foundational for its application in chemical synthesis and material science.

Property	Value
Molecular Formula	C ₄ H ₁₁ ClOSi[1][2]
Molecular Weight	138.67 g/mol [1][2][3]
CAS Number	18143-33-4[1][2]

Physicochemical Properties

Chloromethyl(dimethyl)methoxysilane is a reactive compound utilized as an intermediate in the synthesis of other organosilicon compounds and as a surface modifier for various materials. [1] It is a colorless liquid under standard conditions.[1]

Property	Value
Density	0.980 g/mL at 25 °C[1]
Boiling Point	121.25 °C to 122.2°C[1][3]
Flash Point	24.5 °C (80.6 °F)[1][3]
Refractive Index	1.4[1]

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References

- 1. Cas 18143-33-4, CHLOROMETHYL(DIMETHYL)METHOXYSILANE | lookchem [lookchem.com]
- 2. scbt.com [scbt.com]
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